

# CalFluor 488 Azide: A Technical Guide for Bioorthogonal Labeling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CalFluor 488 Azide

Cat. No.: B6301107

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **CalFluor 488 Azide**, a fluorogenic probe essential for the precise, no-wash bioorthogonal labeling of biomolecules. Its application in advanced imaging and drug discovery is detailed, supported by its physicochemical properties and established experimental protocols.

## Core Properties of CalFluor 488 Azide

**CalFluor 488 Azide** is a water-soluble, fluorogenic azide probe. A key feature of **CalFluor 488 Azide** and other CalFluor dyes is that they are not fluorescent until they react with an alkyne-tagged biomolecule. This property is highly advantageous for imaging in complex biological environments, such as within cells or living organisms, as it minimizes background fluorescence and eliminates the need for wash steps to remove unreacted probes.<sup>[1][2][3][4][5]</sup> The activation of fluorescence occurs upon the copper-catalyzed or metal-free click chemistry reaction with an alkyne, forming a stable triazole linkage.

The structure of **CalFluor 488 Azide** is based on a xanthene core, similar to fluorescein, and is functionalized with an azide group for click chemistry. Its zwitterionic tails contribute to its water solubility and minimize non-specific interactions with proteins and detergents.

## Quantitative Data Summary

Property	Value	Source(s)
Molecular Weight	835.94 g/mol	
Molecular Formula	C <sub>37</sub> H <sub>49</sub> N <sub>5</sub> O <sub>13</sub> S <sub>2</sub>	
CAS Number	1798305-98-2	
Excitation Maximum (Ex)	500 nm	
Emission Maximum (Em)	521 nm	
Appearance	Yellow to orange amorphous solid	
Solubility	Water, DMSO	
Storage	-20°C, desiccated, protect from light	

## Chemical Structure

- IUPAC Name: 3-[2-[2-[4-azido-5-[2-[2-[dimethyl(3-sulfonatopropyl)azaniumyl]ethoxy]ethoxy]-2-(3-hydroxy-6-oxoxanthen-9-yl)phenoxy]ethoxy]ethyl-dimethylazaniumyl]propane-1-sulfonate
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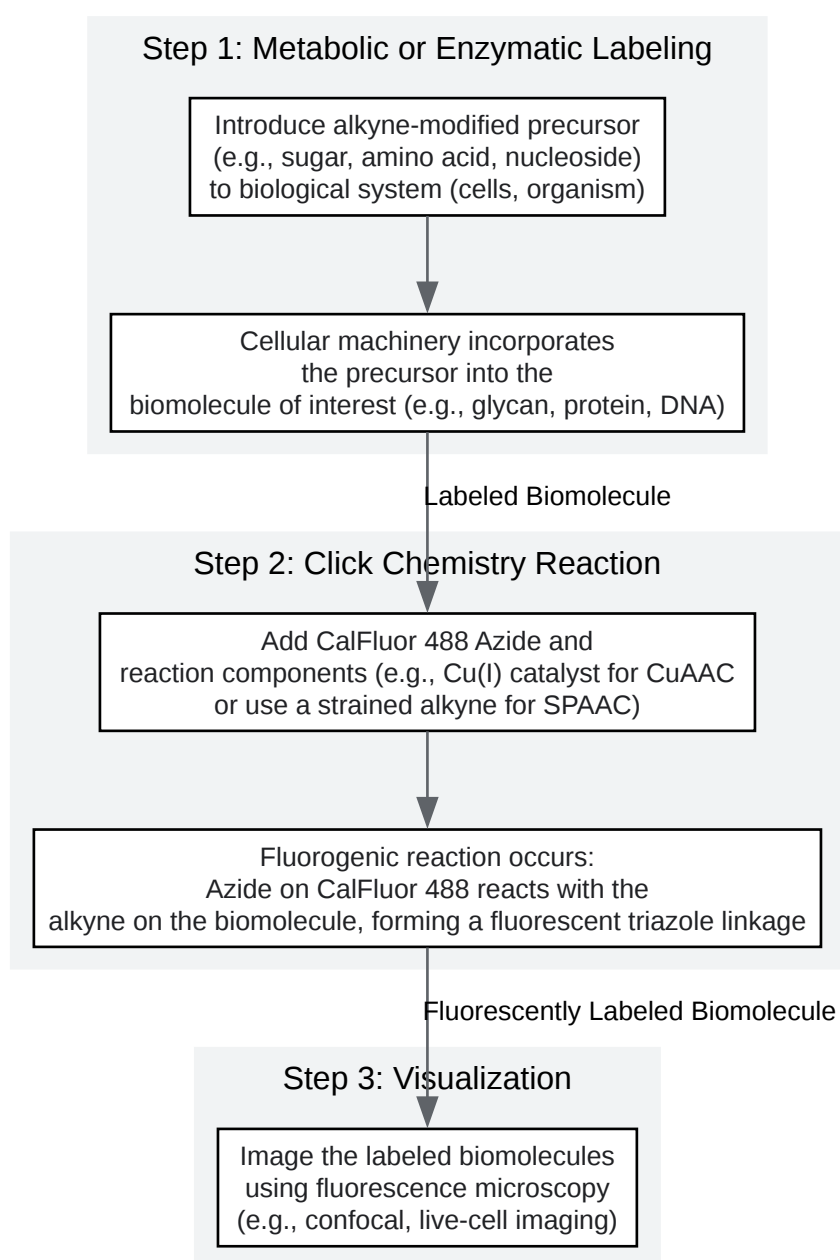
## Experimental Applications and Protocols

**CalFluor 488 Azide** is a versatile tool for visualizing a wide range of alkyne-labeled biomolecules, including glycans, DNA, RNA, and proteins, in various biological systems such as cultured cells, developing zebrafish, and mouse brain tissue slices. Its primary application lies in "click chemistry," a bioorthogonal reaction that allows for the specific covalent labeling of biomolecules.

# General Experimental Workflow for Biomolecule Labeling

The general workflow for labeling biomolecules with **CalFluor 488 Azide** involves two main steps: metabolic or enzymatic incorporation of an alkyne-modified precursor into the biomolecule of interest, followed by the click chemistry reaction with **CalFluor 488 Azide** to attach the fluorescent probe.

## General Workflow for Biomolecule Labeling with CalFluor 488 Azide



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Workflow for biomolecule labeling.

## Protocol for No-Wash Labeling of EdU-labeled DNA in Fixed Cells

This protocol is adapted from a study utilizing CalFluor probes for visualizing newly synthesized DNA.

### 1. Metabolic Labeling:

- Culture HEK 293T cells to the desired confluency.
- Treat cells with 5-ethynyl-2'-deoxyuridine (EdU), an alkyne-modified thymidine analog, for 16 hours to allow for its incorporation into newly synthesized DNA.

### 2. Fixation and Permeabilization:

- Fix the cells to preserve their structure.
- Permeabilize the cell membranes to allow the click chemistry reagents to enter the cell and access the DNA.

### 3. Click Reaction:

- Prepare a reaction cocktail containing:
  - 10  $\mu$ M **CalFluor 488 Azide**
  - 1 mM  $\text{CuSO}_4$
  - 100  $\mu$ M TBTA ligand
  - 2 mM sodium ascorbate
  - 0.1 mg/mL BSA
- Incubate the fixed and permeabilized cells with the reaction cocktail for 1 hour.

#### 4. Imaging:

- Image the cells directly without any wash steps using a fluorescence microscope with appropriate filters for CalFluor 488 (excitation ~500 nm, emission ~521 nm).

## Applications in Drug Development

The ability to visualize and track biomolecules in their native environment with high specificity and minimal perturbation is invaluable in drug development. Key applications include:

- Target Engagement Studies: Confirming that a drug interacts with its intended molecular target within a cellular context.
- Pharmacodynamic Biomarker Imaging: Visualizing the downstream effects of a drug on cellular processes.
- High-Throughput Screening: Developing cell-based assays to screen for compounds that modulate a specific biological pathway.
- In Vivo Imaging: Tracking the biodistribution of labeled cells or biomolecules in animal models.

The fluorogenic nature of **CalFluor 488 Azide** makes it particularly well-suited for these applications by providing a high signal-to-noise ratio, which is crucial for sensitive detection in complex biological samples.

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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)